Application Note: Developing Enzyme Inhibitors from 2-Methoxypyrimidine-4-carboxylic Acid

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Compound of Interest	
Compound Name:	*2-Methoxypyrimidine-4-carboxylic acid*
CAS No.:	*75825-60-4*
Cat. No.:	*B1590315*

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Executive Summary

This guide details the strategic application of **2-Methoxypyrimidine-4-carboxylic acid** (2-MP-4-CA) as a privileged fragment in the development of small-molecule inhibitors. While often overlooked as a simple reagent, the pyrimidine-4-carboxylate core offers a distinct electronic profile and vector geometry suitable for targeting the ATP-binding clefts of protein kinases (e.g., EGFR, Aurora A) and the active sites of metalloenzymes (e.g., IspF, Xanthine Oxidase).

This document provides a validated workflow for transforming this scaffold into a focused library of bioactive compounds, emphasizing amide coupling efficiency and structure-activity relationship (SAR) analysis.

The Pharmacophore: Why 2-Methoxypyrimidine-4-carboxylic Acid?

In Fragment-Based Drug Discovery (FBDD), 2-MP-4-CA serves as a high-value "seed" fragment due to three intrinsic properties:

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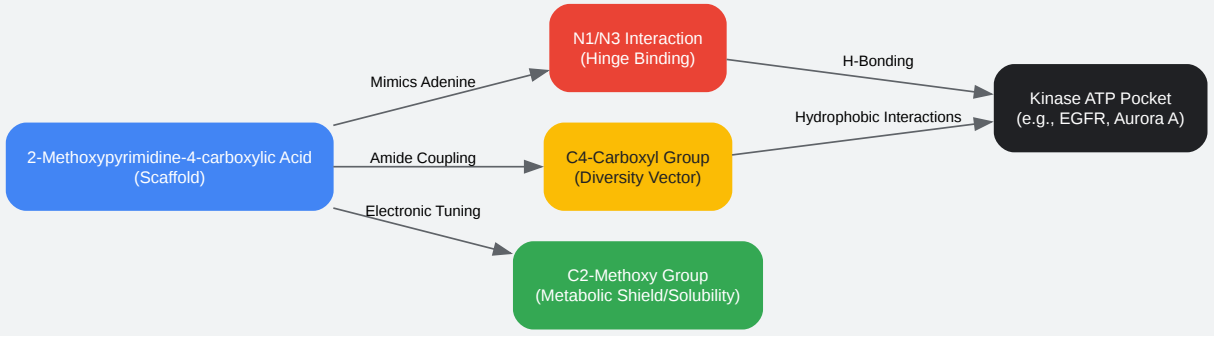
- The Pyrimidine Nitrogen Pair: The N1/N3 atoms act as hydrogen bond acceptors, mimicking the N1/N3 of the adenine purine ring found in ATP. This allows the scaffold to anchor into the hinge region of kinase domains.[1]
- The C4-Carboxylate Vector: This group is not merely a handle for synthesis; it directs substituents into the solvent-exposed front pocket or the hydrophobic back pocket (Gatekeeper region), depending on the enzyme's specific topology.
- The C2-Methoxy Modulator: The methoxy group provides a weak hydrogen bond acceptor capability and modulates lipophilicity (

). Crucially, it blocks the C2 position from metabolic oxidation while retaining the potential for late-stage nucleophilic aromatic substitution (

) if further diversification is required.

Structural Logic Diagram

The following diagram illustrates the strategic vectors for modification on the 2-MP-4-CA scaffold.



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Caption: Functional dissection of 2-MP-4-CA showing critical interaction points for enzyme inhibition.

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Chemical Protocol: High-Throughput Amide Library Synthesis

The primary route to functionalize 2-MP-4-CA is via amide coupling. Standard carbodiimide couplings (EDC/NHS) often fail with electron-deficient aromatic amines (common in kinase inhibitors). Therefore, this protocol utilizes Propylphosphonic Anhydride (T3P), a robust coupling agent that drives the reaction to completion without racemization or extensive purification.

Materials Required[2][3][4][5][6][7][8][9][10]

- Scaffold: **2-Methoxypyrimidine-4-carboxylic acid** (1.0 equiv).
- Amine Library: Various aromatic/aliphatic amines (1.1 equiv).
- Coupling Agent: T3P (50% w/w in EtOAc or DMF) (1.5 equiv).
- Base: N,N-Diisopropylethylamine (DIPEA) (3.0 equiv).
- Solvent: Anhydrous DMF or EtOAc.

Step-by-Step Methodology

- Preparation: Dissolve **2-Methoxypyrimidine-4-carboxylic acid** (0.5 mmol) in anhydrous DMF (2 mL) in a reaction vial.
- Activation: Add DIPEA (1.5 mmol, 261 µL) followed by the specific amine (0.55 mmol). Stir for 5 minutes at Room Temperature (RT).
- Coupling: Dropwise add T3P solution (0.75 mmol).
  - Note: T3P is moisture sensitive; handle under inert atmosphere (N2/Ar) if possible.
- Incubation: Seal the vial and stir at RT for 12 hours.
  - Optimization: If the amine is sterically hindered (e.g., ortho-substituted aniline), heat to 60°C.

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- Work-up (Parallel):
  - Dilute reaction mixture with EtOAc (10 mL).
  - Wash sequentially with saturated NaHCO3 (2 x 5 mL), Water (1 x 5 mL), and Brine (1 x 5 mL).
  - Dry organic layer over Na2SO4 and concentrate in vacuo.
- Purification: Most T3P byproducts are water-soluble. If purity <95% (LC-MS), purify via preparative HPLC (C18 column, Water/Acetonitrile gradient with 0.1% Formic Acid).

Biological Protocol: Time-Resolved FRET (TR-FRET) Kinase Assay

Once the library is synthesized, the compounds must be screened for inhibitory activity.[2] We recommend a LanthaScreen™ Eu Kinase Binding Assay (or equivalent TR-FRET system) over standard radiometric assays. This method measures the displacement of a tracer from the kinase active site, directly assessing binding affinity (

) rather than just catalytic turnover (

).

Assay Principle

The system uses a Europium-labeled antibody that binds the Kinase. A fluorescent "Tracer" (ATP-competitive) binds the active site. When the tracer is bound, FRET occurs between the Eu-antibody and the Tracer. An inhibitor displaces the tracer, decreasing the FRET signal.

Experimental Workflow

- Reagent Prep:
  - Kinase Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35.
  - Inhibitor Stock: Dissolve synthesized compounds in 100% DMSO to 10 mM.
- Plate Setup (384-well Low Volume White Plate):

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- Step A: Add 5 µL of Inhibitor (3-fold serial dilution in Kinase Buffer, max 1% DMSO final).
- Step B: Add 5 µL of Kinase/Antibody Mixture (Optimized conc. per specific target, e.g., 5 nM Kinase + 2 nM Eu-Ab).
- Step C: Add 5 µL of Tracer (e.g., Tracer 236, conc. =

  of tracer).

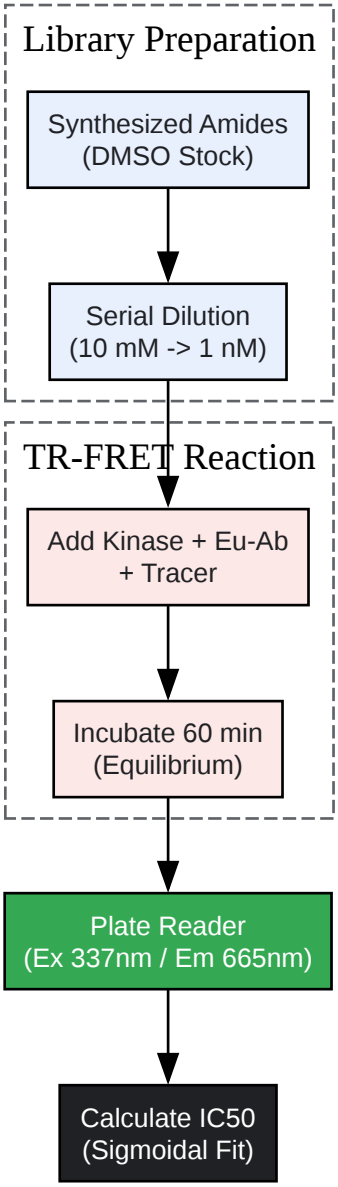
- Incubation: Shake plate for 30 seconds; incubate for 60 minutes at RT in the dark.
- Detection: Read fluorescence on a TR-FRET compatible reader (e.g., EnVision).
  - Excitation: 337 nm.
  - Emission 1 (Donor): 620 nm.
  - Emission 2 (Acceptor): 665 nm.
- Data Analysis: Calculate FRET Ratio (

). Plot % Inhibition vs. Log[Compound] to determine

  .

Screening Workflow Diagram

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Caption: Step-by-step workflow for TR-FRET kinase inhibitor screening.

Data Interpretation & Case Studies

Expected SAR Trends

When analyzing data from 2-MP-4-CA derivatives, look for the following trends:

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Modification (Amide R-Group)	Predicted Effect	Mechanistic Rationale
Phenyl / Substituted Aryl	High Potency	Stacks within the hydrophobic pocket; mimics the sugar/phosphate region of ATP.
Aliphatic Chain (Propyl/Butyl)	Low Potency	Lacks necessary stacking interactions; too flexible (entropic penalty).
Ortho-Halo Aniline	Selectivity Boost	Induces a twisted conformation that may fit specific "Gatekeeper" mutations (e.g., T790M in EGFR).
Hydroxyl/Amine on R-Group	Solubility Boost	Improves ADME properties but may reduce membrane permeability if too polar.

Case Study: Dual EGFR/VEGFR-2 Inhibition

Research indicates that pyrimidine-4-carboxylic acid derivatives can effectively inhibit both EGFR and VEGFR-2, critical targets in cancer angiogenesis.

- Lead Compound: Coupling 2-MP-4-CA with 4-chloroaniline creates a core that fits the adenine pocket.
- Optimization: Replacing the 2-methoxy group (via

  with hydrazine or thiols) can create pyrazolo[3,4-d]pyrimidines, further locking the conformation for higher affinity [1, 2].

References

- Discovery and Synthesis of a Pyrimidine-Based Aurora Kinase Inhibitor. Source: Journal of Medicinal Chemistry (ACS Publications) [Link]

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- Synthesis of 2-Aminopyrimidine Derivatives and Evaluation as Inhibitors. Source: MDPI Molecules [Link]
- Formal Cross-Coupling of Amines and Carboxylic Acids. Source: ChemistryViews (Highlighting J. Am. Chem. Soc. work) [Link]

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Sources

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- 2. Novel 4-thiophenyl-pyrazole, pyridine, and pyrimidine derivatives as potential antitumor candidates targeting both EGFR and VEGFR-2; design, synthesis, biological evaluations, and in silico studies - PMC [pmc.ncbi.nlm.nih.gov]
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